

For-Met-Leu-Glu-OH vs C5a potency in neutrophil migration

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Compound of Interest

Compound Name: *For-met-leu-glu-OH*

CAS No.: 59880-98-7

Cat. No.: B3029242

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This guide provides a technical comparison between **For-Met-Leu-Glu-OH** (and its high-potency parent fMLP) and C5a for neutrophil migration assays.

Executive Summary

In the context of neutrophil chemotaxis, C5a (Complement Component 5a) is significantly more potent and efficacious than **For-Met-Leu-Glu-OH**.

- C5a is a nanomolar-range super-agonist (EC50 ~0.1–1 nM) that triggers rapid, high-velocity migration via the C5aR1 receptor.
- **For-Met-Leu-Glu-OH** (fMet-Leu-Glu) is a structural analog of the classic bacterial chemoattractant fMLP (fMet-Leu-Phe). Crucially, the substitution of the hydrophobic Phenylalanine (Phe) with the charged Glutamate (Glu) drastically reduces affinity for the Formyl Peptide Receptor 1 (FPR1). Consequently, fMet-Leu-Glu is often used as a low-affinity control or requires significantly higher concentrations (micromolar range) to elicit a response compared to the standard fMLP.

Recommendation: For robust neutrophil migration controls, C5a or the standard fMLP (fMet-Leu-Phe) should be used. **For-Met-Leu-Glu-OH** should be reserved for studies investigating receptor specificity or low-affinity binding dynamics.

Mechanistic Foundations: Receptor Signaling & Pathway Architecture

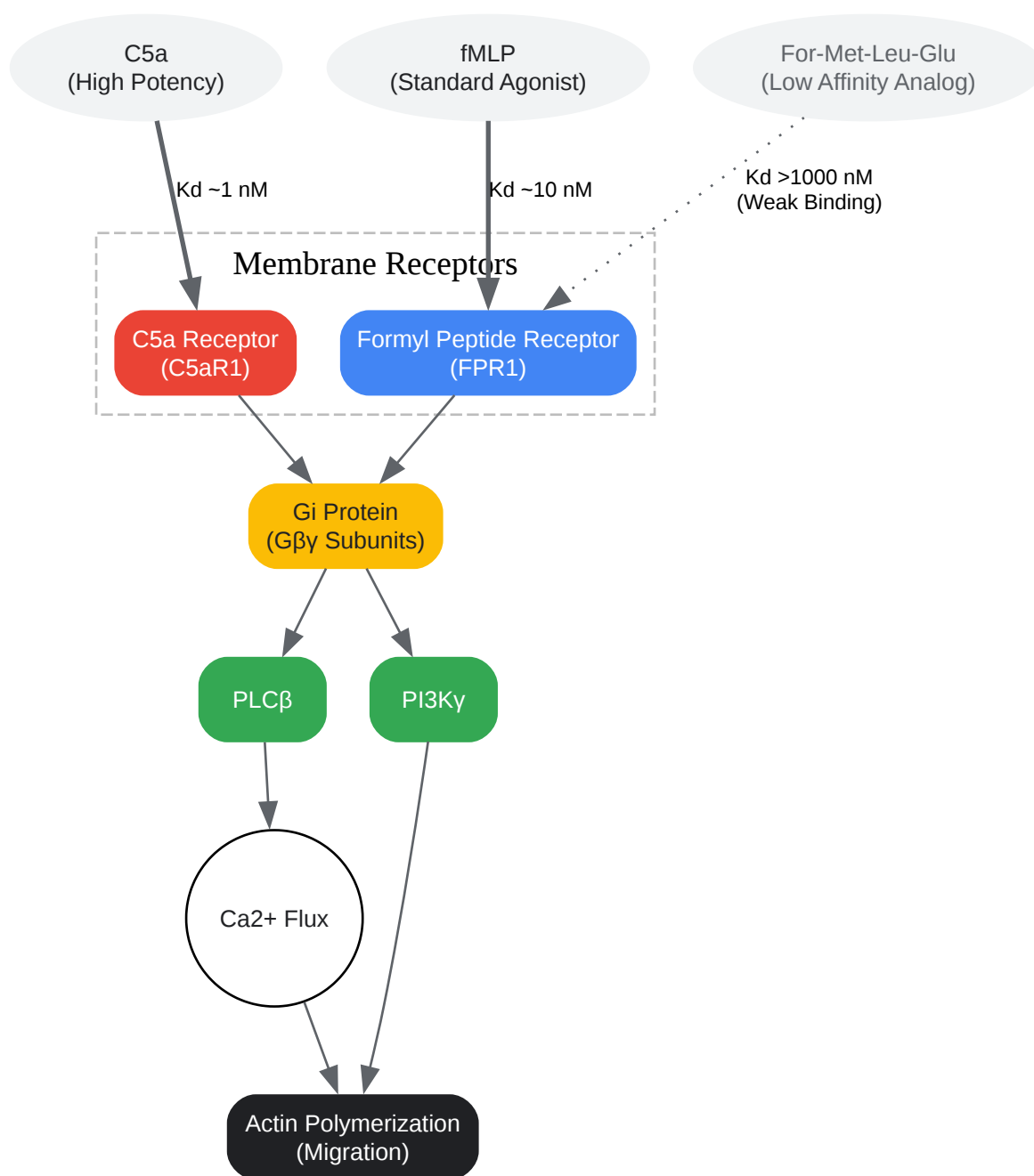
Both ligands operate via G-Protein Coupled Receptors (GPCRs), but they engage distinct signaling axes that influence migration speed, directionality, and hierarchy.

Receptor Dynamics

- C5a / C5aR1 (CD88): Binding triggers an explosive release of intracellular calcium and rapid actin polymerization. C5a is unique in its ability to induce "hierarchical" signals that can override weaker attractants, though fMLP is often dominant in direct head-to-head competition due to "end-target" prioritization.
- fMLP / FPR1: The standard bacterial signal. It binds FPR1 with high affinity.
- fMet-Leu-Glu / FPR1: The glutamate residue introduces a negative charge into the hydrophobic binding pocket of FPR1, destabilizing the ligand-receptor complex and raising the activation threshold by orders of magnitude.

Signaling Pathway Diagram

The following diagram illustrates the convergent downstream pathways (PI3K/Akt and PLC) leading to actin reorganization, highlighting the receptor-level distinction.



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Figure 1: Convergent GPCR signaling pathways for C5a and Formyl Peptides. Note the weak interaction of fMet-Leu-Glu (fMLE) compared to fMLP.

Potency & Efficacy Analysis

The table below contrasts the performance metrics of C5a against the standard fMLP and the specific fMet-Leu-Glu variant.

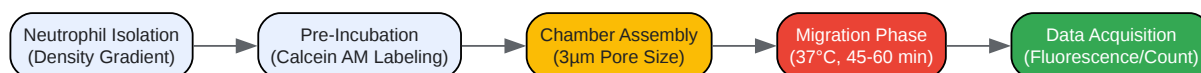
Feature	C5a (Complement Fragment)	fMLP (Standard Prototype)	For-Met-Leu-Glu-OH (Variant)
Primary Receptor	C5aR1 (CD88)	FPR1	FPR1 (Low Affinity)
Chemotactic EC50	0.1 – 1.0 nM	10 – 20 nM	> 1,000 nM (Estimated)
Optimal Conc.	10 nM	100 nM	10 – 100 µM
Max Migration Index	High (often > fMLP)	High (Reference Standard)	Low / Negligible
Binding Affinity (Kd)	~1 nM	~10–30 nM	Low (Poor hydrophobic fit)
Primary Utility	High-sensitivity physiological model	Standard bacterial control	Specificity control / SAR studies

Key Insight: In comparative studies, C5a typically induces a higher percentage of responding cells (efficacy) and operates at 10-100x lower concentrations than fMLP. **For-Met-Leu-Glu-OH** is effectively "inactive" at standard fMLP working concentrations (10-100 nM).

Experimental Validation: Standardized Chemotaxis Protocol

This protocol uses a Modified Boyden Chamber (Transwell) approach, the gold standard for quantifying potency differences.

Workflow Diagram



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Figure 2: Step-by-step workflow for Transwell neutrophil chemotaxis assays.

Detailed Protocol

Materials:

- Freshly isolated human neutrophils (PMNs).
- Chemoattractants: Recombinant Human C5a, fMLP (Standard), **For-Met-Leu-Glu-OH** (Test).
- Chemotaxis Buffer: HBSS + 0.5% BSA (Endotoxin-free).
- Transwell System: 3.0 μ m pore size polycarbonate filters.

Step-by-Step Procedure:

- Preparation of Chemoattractants:
 - C5a Stock: Reconstitute to 10 μ M in sterile water.
 - fMLP Stock: Reconstitute to 10 mM in DMSO.
 - fMet-Leu-Glu Stock: Reconstitute to 10 mM in DMSO.
 - Dilution: Prepare serial dilutions in Chemotaxis Buffer.
 - C5a Series: 0.1 nM, 1 nM, 10 nM, 100 nM.
 - fMLP Series: 1 nM, 10 nM, 100 nM, 1000 nM.
 - fMet-Leu-Glu Series: 100 nM, 1 μ M, 10 μ M, 100 μ M.
- Cell Loading:
 - Resuspend PMNs at

cells/mL in Chemotaxis Buffer.
 - Optional: Label with Calcein-AM (2 μ M) for 30 min if using fluorescence detection.
- Chamber Assembly:

- Lower Chamber: Add 600 μ L of chemoattractant solution (or buffer control).
- Upper Chamber: Insert Transwell basket and add 100 μ L of PMN suspension.
- Incubation:
 - Incubate at 37°C, 5% CO₂ for 45–60 minutes.
 - Note: Do not exceed 90 minutes; random migration (chemokinesis) will obscure results.
- Quantification:
 - Remove non-migrated cells from the top of the membrane using a cotton swab.
 - Option A (Microscopy): Fix and stain membrane (Diff-Quik); count cells in 5 random high-power fields.
 - Option B (Fluorescence): Measure fluorescence of cells in the lower chamber (if labeled).

Expected Results:

- C5a: Peak migration at ~10 nM.
- fMLP: Peak migration at ~100 nM.[\[1\]](#)
- fMet-Leu-Glu: Minimal/No migration at 100 nM; slight migration possible at >10 μ M.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background (Control)	Incubation too long or BSA issues.	Reduce time to 45 min. Use fatty-acid free BSA.
No Migration to fMet-Leu-Glu	Low affinity ligand.	This is expected. Use fMLP (Phe) if a positive control is needed.
"Bell-Shaped" Curve	Receptor desensitization.	High concentrations (e.g., >100 nM C5a) cause receptor internalization. Stick to optimal ranges.
Variable C5a Response	Proteolytic degradation.	C5a is unstable in serum. Use heat-inactivated serum or serum-free BSA buffer.

References

- Comparison of Chemotactic Potency
 - Title: Human Neutrophils Respond to Complement Activation and Inhibition in Microfluidic Devices.
 - Source: NIH / PubMed Central.
 - Link:[\[Link\]](#)
 - Relevance: Demonstrates C5a (0.1-10 μ M) induces directional migration in >70% of neutrophils, often outperforming fMLP in specific microfluidic setups.
- Structure-Activity Relationships (fMLP vs Analogs)
 - Title: Structure-activity relationship of for-L-Met L-Leu-L-Phe-OMe analogues in human neutrophils.[\[2\]](#)[\[3\]](#)
 - Source: Bioorganic Chemistry / PubMed.
 - Link:[\[Link\]](#)

- Relevance: Details how modifications to the Phe residue (like replacing with Glu) affect FPR1 binding and chemotactic activity.
- C5a Receptor Signaling
 - Title: C5a-induced changes in neutrophil morphology during inflamm
 - Source: Immunology / NIH.
 - Link:[[Link](#)]
 - Relevance: Validates C5a (10 nM)
- Hierarchical Chemotaxis
 - Title: Endotoxin promotes neutrophil hierarchical chemotaxis via the p38-membrane receptor p
 - Source: Journal of Leukocyte Biology.[[4](#)]
 - Link:[[Link](#)]
 - Relevance: Discusses how fMLP and C5a signals compete and interact in complex environments.

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Sources

- [1. The mechanism for activation of the neutrophil NADPH-oxidase by the peptides formyl-Met-Leu-Phe and Trp-Lys-Tyr-Met-Val-Met differs from that for interleukin-8 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Oxidized N-formylmethionyl-leucyl-phenylalanine: effect on the activation of human monocyte and neutrophil chemotaxis and superoxide production - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 3. Structure-activity relationship of for-L-Met L-Leu-L-Phe-OMe analogues in human neutrophils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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